

# Tetraethylammonium fluoride hydrate safety data sheet (SDS) and handling precautions

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## Compound of Interest

Compound Name: *Tetraethylammonium fluoride hydrate*

Cat. No.: *B1316254*

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## Tetraethylammonium Fluoride Hydrate: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the safety data and handling precautions for **tetraethylammonium fluoride hydrate**. The information is compiled from various safety data sheets (SDS) to ensure a thorough understanding of the potential hazards and the necessary precautions for safe laboratory use. This document is intended to supplement, not replace, formal safety training and institutional safety protocols.

## Chemical Identification and Physical Properties

**Tetraethylammonium fluoride hydrate** is an organic salt utilized in various chemical applications, including as a fluoride ion source and a phase transfer catalyst in organic synthesis.<sup>[1]</sup> Its stability and ease of handling make it a preferred alternative to other fluoride sources in the synthesis of fluorinated compounds crucial for pharmaceuticals, agrochemicals, and materials science.<sup>[1]</sup>

| Property                     | Value                                                                           | Source    |
|------------------------------|---------------------------------------------------------------------------------|-----------|
| Molecular Formula            | $\text{C}_8\text{H}_{20}\text{FN} \cdot x\text{H}_2\text{O}$                    | [1][2][3] |
| Molecular Weight (Anhydrous) | 149.25 g/mol                                                                    | [1][2][3] |
| Appearance                   | White to beige or pale yellow powder, crystals, or crystalline powder.[1][3][4] | [1][3][4] |
| Melting Point                | 355 °C                                                                          | [1]       |
| Solubility                   | Soluble in water.[4]                                                            | [4]       |
| Odor                         | Odorless                                                                        | [3]       |
| Stability                    | Hygroscopic; sensitive to moisture.[2][3][4]                                    | [2][3][4] |

## Hazard Identification and Classification

**Tetraethylammonium fluoride hydrate** is classified as a hazardous substance. The GHS hazard statements indicate that it is harmful if swallowed, in contact with skin, or inhaled. It causes skin irritation and serious eye irritation, and may cause respiratory irritation.[5][6][7]

| Hazard Class                                                                    | Category        | Hazard Statement                                 |
|---------------------------------------------------------------------------------|-----------------|--------------------------------------------------|
| Acute Toxicity, Oral                                                            | Category 4      | H302: Harmful if swallowed.[5][6][7]             |
| Acute Toxicity, Dermal                                                          | Category 4      | H312: Harmful in contact with skin.[5][6][7]     |
| Acute Toxicity, Inhalation                                                      | Category 4      | H332: Harmful if inhaled.[5][6][7]               |
| Skin Corrosion/Irritation                                                       | Category 2      | H315: Causes skin irritation.[2][5][6][7]        |
| Serious Eye Damage/Eye Irritation                                               | Category 2A / 2 | H319: Causes serious eye irritation.[2][5][6][7] |
| Specific Target Organ Toxicity - Single Exposure (Respiratory tract irritation) | Category 3      | H335: May cause respiratory irritation.[5][6][7] |

Signal Word: Warning[2][5]

## Handling and Storage Precautions

Proper handling and storage are crucial to minimize the risks associated with **tetraethylammonium fluoride hydrate**.

## Engineering Controls

- Work in a well-ventilated area.[3][6][8] Use only outdoors or in a well-ventilated area.[2][3][5][6]
- Ensure that eyewash stations and safety showers are close to the workstation location.[3]

## Personal Protective Equipment (PPE)

| PPE Type               | Specification                                                                                                                                                                                       |
|------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Eye/Face Protection    | Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards.[3][5]                                                                             |
| Skin Protection        | Wear protective gloves and clothing to prevent skin exposure.[2][5][6][8] Consider fire/flame resistant and impervious clothing.[5]                                                                 |
| Respiratory Protection | If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[5] Under normal use conditions with adequate ventilation, respiratory protection may not be needed.[2][3] |

## Safe Handling Practices

- Avoid contact with skin and eyes.[3][6][8]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[2][3][5][6]
- Wash hands and any exposed skin thoroughly after handling.[2][3][5][6]
- Do not eat, drink, or smoke when using this product.[5][6]
- Keep containers securely sealed when not in use.[6]
- Avoid formation of dust and aerosols.[8]

## Storage Conditions

- Store in a cool, dry, and well-ventilated place.[3][9]
- Keep container tightly closed.[3][5]
- Store locked up.[3][5][6]
- Store under an inert atmosphere.[4]

- Keep away from incompatible materials such as strong oxidizing agents.[3] The substance is hygroscopic and should be protected from moist air or water.[2][3]

## Emergency Procedures

### First-Aid Measures

| Exposure Route | First-Aid Procedure                                                                                                                                                                                    |
|----------------|--------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Inhalation     | Remove person to fresh air and keep comfortable for breathing.[2][3][5] If not breathing, give artificial respiration.[3] Get medical attention if you feel unwell.[3][5]                              |
| Skin Contact   | Take off immediately all contaminated clothing.[6] Wash with plenty of soap and water.[2][3] If skin irritation occurs, get medical advice/attention.[3][6]                                            |
| Eye Contact    | Rinse cautiously with water for several minutes.[2][3][5] Remove contact lenses, if present and easy to do. Continue rinsing.[2][3][5] If eye irritation persists, get medical advice/attention.[3][6] |
| Ingestion      | Rinse mouth.[3][5] Get medical help if you feel unwell.[5]                                                                                                                                             |

### Fire-Fighting Measures

- Use extinguishing media appropriate for the surrounding fire.
- In case of fire, hazardous decomposition products may be released, including nitrogen oxides (NO<sub>x</sub>), carbon monoxide (CO), carbon dioxide (CO<sub>2</sub>), and gaseous hydrogen fluoride (HF).[2][3]
- Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[2][3]

### Accidental Release Measures

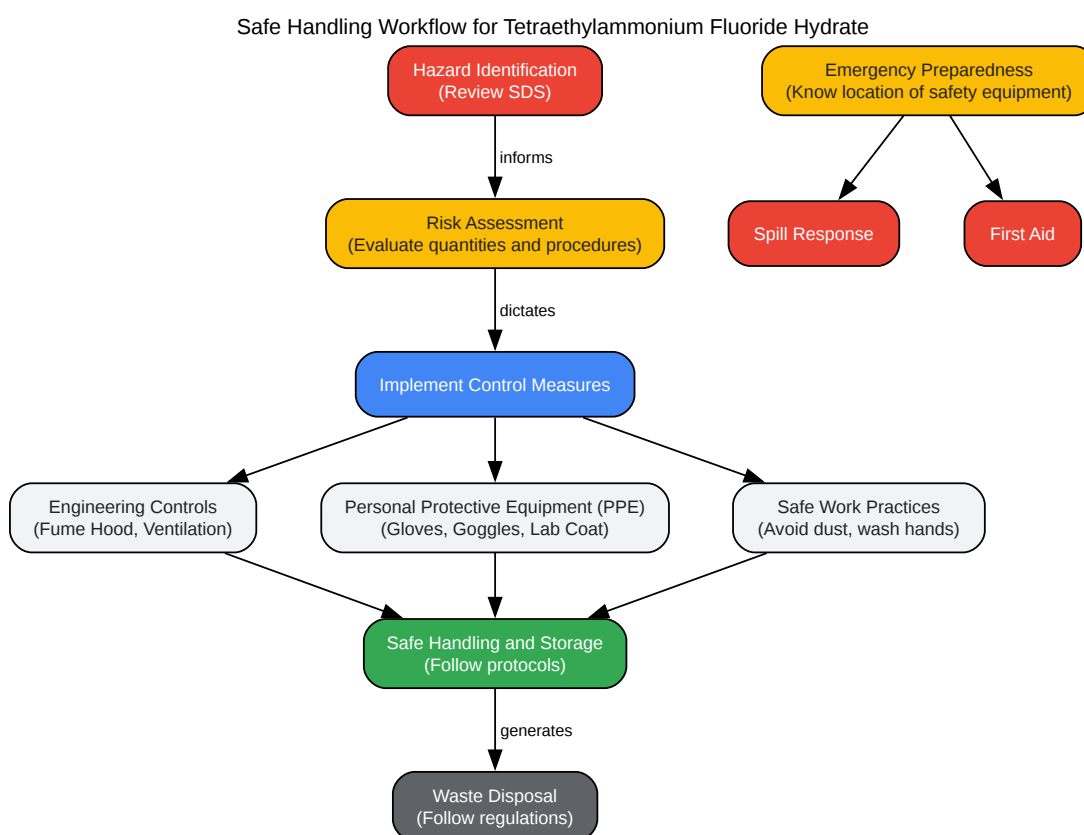
- Ensure adequate ventilation.[2][3]
- Avoid breathing dust.[3]
- Wear personal protective equipment.[2][3]
- For dry spills, use dry clean-up procedures and avoid generating dust.[6] Sweep up and shovel into suitable containers for disposal.[3]
- Prevent spillage from entering drains or water courses.[6]

## Toxicological and Ecological Information

| Data Type              | Information                                                                                                                                                                           |
|------------------------|---------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Acute Toxicity         | No specific acute toxicity data is available for the product itself, but it is classified as harmful if swallowed, in contact with skin, or inhaled based on its components.[3][5][6] |
| Carcinogenicity        | No information available. The components are not listed as carcinogens by major agencies.[2][3]                                                                                       |
| Germ Cell Mutagenicity | No data available.[2]                                                                                                                                                                 |
| Reproductive Toxicity  | No data available.[10]                                                                                                                                                                |
| Ecological Toxicity    | No data available for toxicity to fish, daphnia, algae, or microorganisms.[5] Do not let this chemical enter the environment.[3]                                                      |

## Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **tetraethylammonium fluoride hydrate**, from initial assessment to emergency response.



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Caption: Logical workflow for safe handling.

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